

(Rac)-AZD6482: Application Notes and Protocols for Cellular Assays

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Compound of Interest

Compound Name: (Rac)-AZD 6482

Cat. No.: B560039

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to utilizing (Rac)-AZD6482, a potent and selective inhibitor of phosphoinositide 3-kinase β (PI3K β), in cell-based assays. The following sections detail its mechanism of action, recommended working concentrations, and step-by-step protocols for key experimental applications.

Mechanism of Action

(Rac)-AZD6482 is the racemic mixture of AZD6482, a highly potent and selective inhibitor of the p110 β catalytic subunit of PI3K.[1][2] It functions as an ATP-competitive inhibitor, effectively blocking the kinase activity of PI3K β . [3] The PI3K pathway is a critical signaling cascade that regulates numerous cellular processes, including cell growth, proliferation, survival, and migration. Dysregulation of this pathway is a common feature in various cancers, particularly those with loss of the tumor suppressor PTEN.[4] By selectively targeting PI3K β , (Rac)-AZD6482 offers a valuable tool for investigating the specific roles of this isoform in normal physiology and disease, and for exploring its therapeutic potential.

Data Presentation

Table 1: In Vitro Kinase Inhibitory Activity of AZD6482

PI3K Isoform	IC50 (nM)	Selectivity vs. PI3K β
PI3K β	0.69	-
PI3K δ	13.6	~20-fold
PI3K γ	47.8	~70-fold
PI3K α	136	~200-fold

Data compiled from multiple sources.[\[5\]](#)

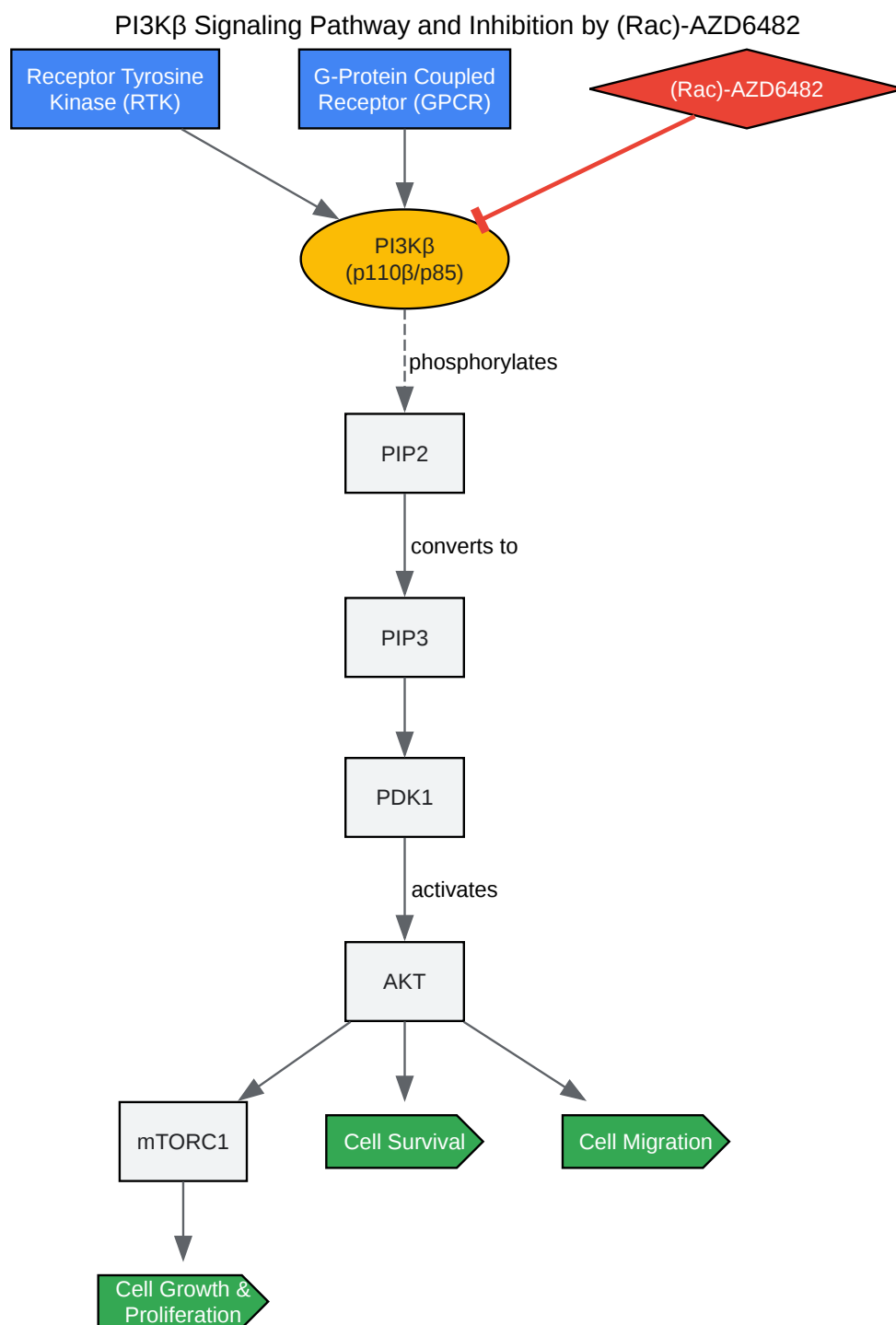
Table 2: Cellular Activity of (Rac)-AZD6482 in Various Cell Lines

Cell Line	Assay Type	IC50 / EC50	Notes
U87 (Glioblastoma)	Cell Viability (CCK-8)	9.061 μ M (95% CI, 7.5–11)	PTEN-deficient cell line.
U118 (Glioblastoma)	Cell Viability (CCK-8)	7.989 μ M (95% CI, 6.5–9.7)	PTEN-deficient cell line, more sensitive than U87.
RXF393 (Renal)	Growth Inhibition	0.01154 μ M	
SW982 (Synovial)	Growth Inhibition	0.03584 μ M	
Human Platelets	Aggregation	6 nM	Washed platelet aggregation (WPA) assay.
Human Adipocytes	Insulin-induced Glucose Uptake	4.4 μ M	May be due to off-target effects on PI3K α at higher concentrations.

This table summarizes data from various studies. Assay conditions and endpoints may vary.

Signaling Pathway and Experimental Workflow

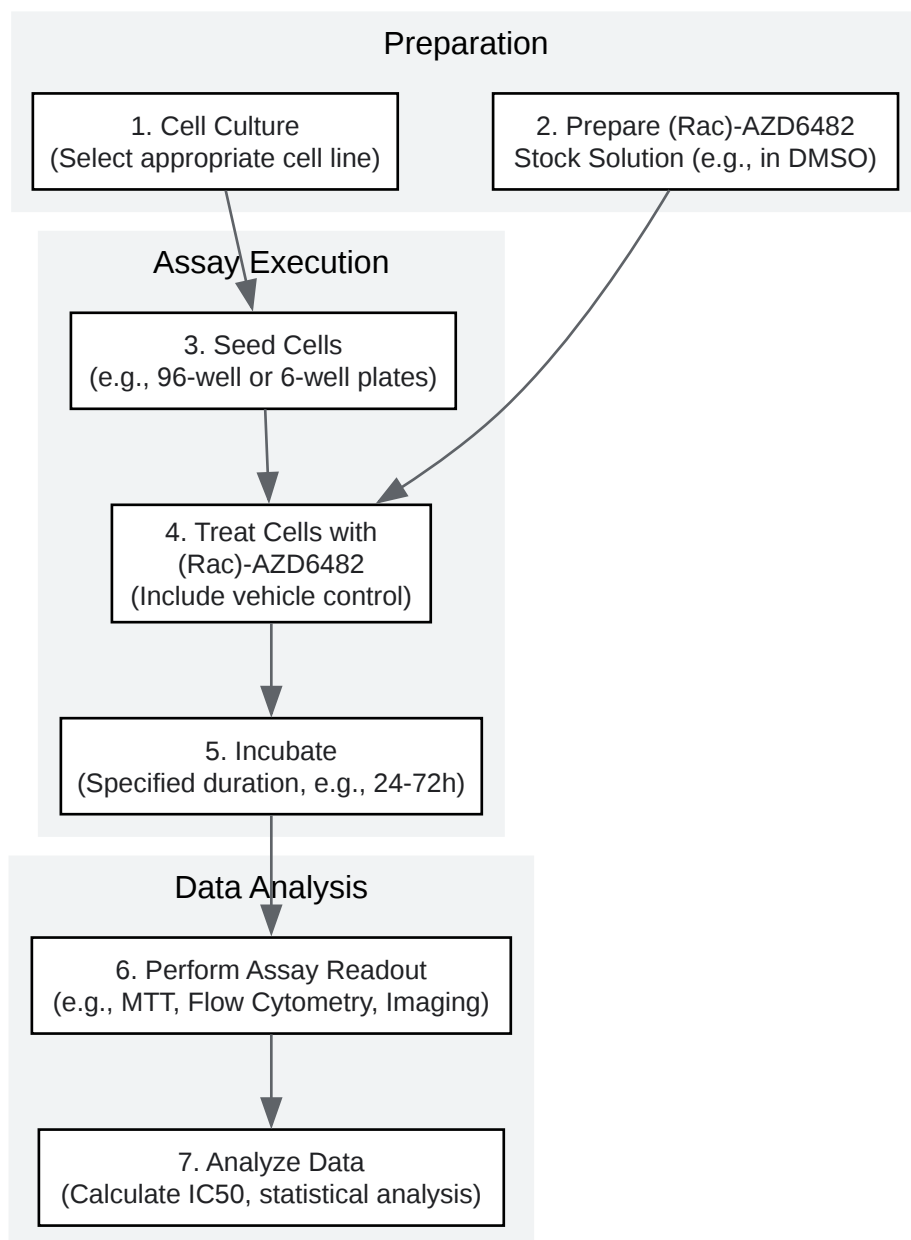
The following diagrams illustrate the PI3K β signaling pathway and a general workflow for cellular assays with (Rac)-AZD6482.



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Caption: PI3K β signaling pathway and the inhibitory action of (Rac)-AZD6482.

General Experimental Workflow for (Rac)-AZD6482 Cellular Assays



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